

m-PEG5-nitrile: A Technical Guide for Researchers and Drug Development Professionals

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Compound of Interest		
Compound Name:	m-PEG5-nitrile	
Cat. No.:	B609271	Get Quote

Introduction: Methoxy-pentaethylene glycol-nitrile (**m-PEG5-nitrile**) is a heterobifunctional molecule widely utilized in the fields of chemical biology and drug discovery. It belongs to the polyethylene glycol (PEG) family of compounds, which are known for their ability to improve the solubility and pharmacokinetic properties of molecules. The presence of a terminal nitrile group provides a versatile chemical handle for various conjugation strategies. This technical guide provides a comprehensive overview of the chemical properties, solubility, and common applications of **m-PEG5-nitrile**, with a focus on its role as a linker in the development of Proteolysis Targeting Chimeras (PROTACs).

Core Chemical Properties

m-PEG5-nitrile is a PEG-based linker that is instrumental in the synthesis of PROTACs. Its physical and chemical characteristics are summarized below.



Property	Value	Source
Molecular Formula	C12H23NO5	[1][2][3][4]
Molecular Weight	261.31 g/mol	[1]
CAS Number	81836-41-1	
Appearance	Solid	_
Purity	≥95% to 98%	

Solubility Profile

The hydrophilic nature of the polyethylene glycol chain in **m-PEG5-nitrile** significantly enhances its solubility in aqueous media. While specific quantitative solubility data for **m-PEG5-nitrile** is not readily available in the literature, information from suppliers of structurally similar compounds and general chemical principles provide valuable insights. A safety data sheet for **m-PEG5-nitrile** explicitly states "No data available" for water solubility. However, a closely related compound, m-PEG5-acid, is reported to be soluble in water, DMSO, dichloromethane (DCM), and dimethylformamide (DMF). For m-PEG5-amine, another similar molecule, solubility in DMSO is also reported.

Based on this information, the expected solubility of **m-PEG5-nitrile** is summarized in the following table. Researchers should, however, empirically determine the solubility for their specific experimental conditions.



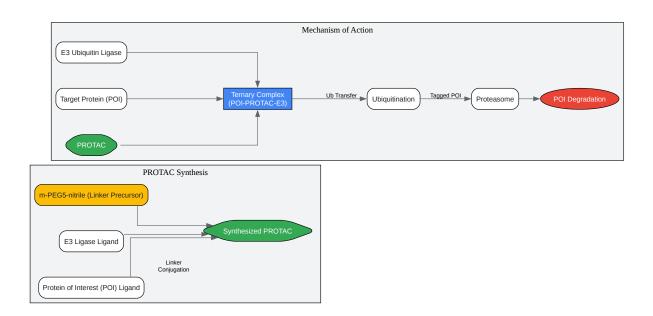
Solvent	Expected Solubility	Notes
Water	Soluble	The hydrophilic PEG chain suggests good aqueous solubility.
Dimethyl Sulfoxide (DMSO)	Soluble	A related compound, m-PEG5-acid, is soluble in DMSO at concentrations up to 100 mg/mL.
Ethanol	Likely Soluble	PEGs are generally soluble in polar organic solvents.
Dimethylformamide (DMF)	Likely Soluble	A related compound, m-PEG5-acid, is reported to be soluble in DMF.

Role in PROTAC Synthesis: An Experimental Workflow

m-PEG5-nitrile serves as a flexible linker to connect a ligand that binds to a target protein of interest (POI) and another ligand that recruits an E3 ubiquitin ligase. This trimolecular complex formation facilitates the ubiquitination and subsequent degradation of the target protein by the proteasome. The nitrile group can be chemically modified, for example, through reduction to an amine or hydrolysis to a carboxylic acid, to enable covalent linkage to the respective ligands.

Below is a conceptual workflow illustrating the role of a PEG linker like **m-PEG5-nitrile** in the synthesis and mechanism of action of a PROTAC.





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Conceptual workflow of PROTAC synthesis and action.

Experimental Protocols

Detailed experimental protocols are highly dependent on the specific ligands and the overall design of the PROTAC molecule. However, a general protocol for the storage and handling of **m-PEG5-nitrile** can be outlined.



Storage and Handling:

- Storage Temperature: For long-term stability, m-PEG5-nitrile should be stored at -20°C.
- Shipping: The compound is typically shipped at ambient temperature.
- Handling: When preparing solutions, it is recommended to handle the compound in a well-ventilated area. For accurate concentration calculations, ensure the compound is weighed in a controlled environment. If preparing stock solutions in a solvent like DMSO, it is advisable to use freshly opened, anhydrous solvent to avoid degradation of the compound.

Conclusion

m-PEG5-nitrile is a valuable chemical tool for researchers and drug development professionals, particularly in the burgeoning field of targeted protein degradation. Its favorable chemical properties and solubility profile make it an effective linker for the construction of PROTACs and other bioconjugates. The provided information serves as a foundational guide for the effective utilization of **m-PEG5-nitrile** in research and development endeavors.

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